

Physical properties of dipentyl ether (boiling point, melting point, density)

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Compound of Interest

Compound Name: *Dipentyl ether*

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An In-depth Technical Guide to the Physical Properties of **Dipentyl Ether**

This technical guide provides a comprehensive overview of the key physical properties of **dipentyl ether** (also known as n-amyl ether or 1-pentoxypentane). The information is intended for researchers, scientists, and professionals in drug development and other scientific fields who require precise data for modeling, synthesis, and formulation. This document summarizes the boiling point, melting point, and density of **dipentyl ether**, and outlines the standard experimental protocols for their determination.

Core Physical Properties of Dipentyl Ether

Dipentyl ether is a colorless to light yellow liquid that is stable under standard conditions.^{[1][2]} It is miscible with alcohol and ether but is nearly insoluble in water.^{[1][3]} Its key physical characteristics are essential for its application as a solvent and organic synthesis raw material.^{[1][3]}

Data Summary

The physical properties of **dipentyl ether** are summarized in the table below. The data is compiled from various chemical handbooks and databases.

Physical Property	Value	Conditions	Citations
Boiling Point	187-188 °C	at 1 atm	[1][2][4][5]
187 °C	at 1 atm	[6]	
186.75 °C	at 1 atm	[1][3]	
Melting Point	-69 °C	-	[1][2][4][5]
-69.2 °C	-	[6]	
-69.43 °C	-	[1][3]	
Density	0.785 g/mL	at 25 °C	[2][3][4]
0.7833 g/cm ³	at 20 °C	[1][3][6]	
0.7792 g/cm ³	at 25 °C	[1][3]	

Experimental Protocols

The following sections detail the standard methodologies for determining the boiling point, melting point, and density of organic compounds like **dipentyl ether**.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.[7]

Methodology: Capillary Method (Thiele Tube or Mel-Temp Apparatus)

This micro-method is suitable for small sample volumes.

- **Sample Preparation:** A few milliliters of **dipentyl ether** are placed into a small test tube or a Durham tube. A capillary tube, sealed at one end, is inverted and placed into the liquid sample (open end down).[8]
- **Apparatus Setup:** The test tube assembly is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then immersed in a heating bath,

such as a Thiele tube filled with mineral oil or placed in a calibrated melting point apparatus (e.g., Mel-Temp).[8][9][10]

- **Heating and Observation:** The apparatus is heated gently. As the temperature rises, the air trapped in the capillary tube expands and escapes as a slow stream of bubbles. The heating rate is controlled to be slow and steady near the expected boiling point.[8]
- **Measurement:** Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, the heat source is removed.[8] The liquid will begin to cool, and the stream of bubbles will slow down. The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[8]
- **Pressure Correction:** The observed boiling point should be recorded along with the ambient atmospheric pressure. If the pressure is not 760 mmHg, a correction may be necessary.

Determination of Melting Point

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state.[11] For a pure crystalline solid, this occurs over a narrow range.[10] Since **dipentyl ether** has a very low melting point (-69 °C), this procedure requires a cryostat or a specialized low-temperature apparatus.

Methodology: Capillary Method with Low-Temperature Apparatus

- **Sample Preparation:** A small amount of solidified **dipentyl ether** is introduced into a capillary tube (sealed at one end). The sample is compacted at the bottom of the tube by tapping or dropping it through a long glass tube.[11][12]
- **Apparatus Setup:** The capillary tube is placed in the sample holder of a melting point apparatus equipped with a cooling system (e.g., a cryostat). The apparatus must be capable of achieving and maintaining temperatures below -70°C.
- **Cooling and Heating:** The sample is first frozen by lowering the temperature significantly below the expected melting point. Then, the apparatus is set to heat very slowly (e.g., 1-2 °C per minute) through the expected melting range.[10]

- Observation and Measurement: The sample is observed through a magnifying lens. The melting point range is recorded from the temperature at which the first signs of liquid appear to the temperature at which the entire sample becomes a clear liquid.[10][11] A sharp melting range (typically 0.5-1.0 °C) is indicative of a pure compound.[10]

Determination of Density

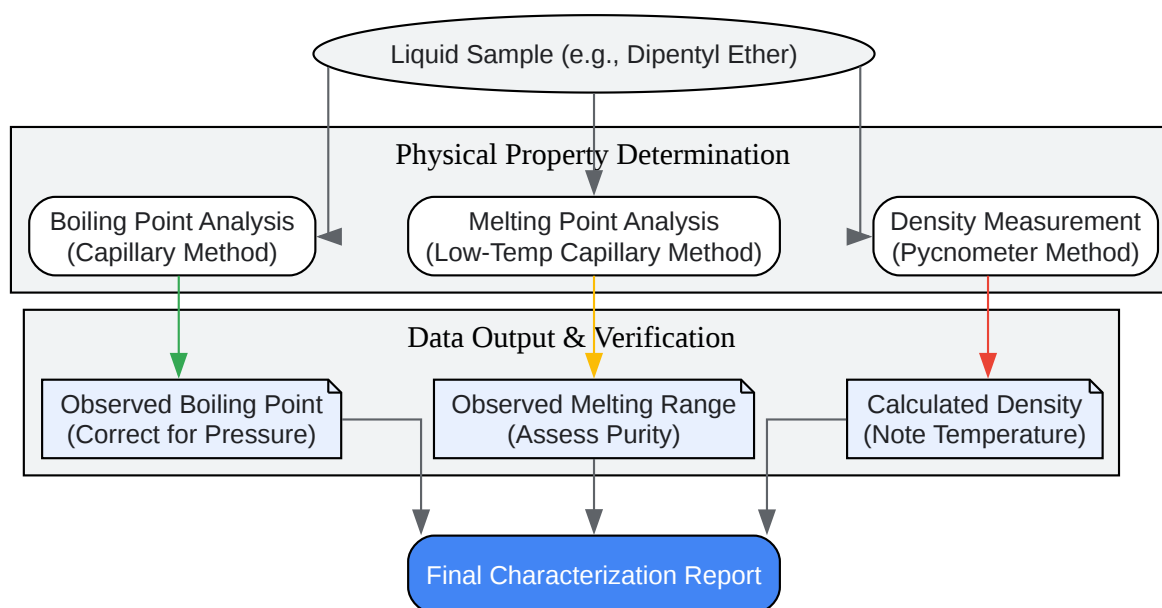
Density is the mass of a substance per unit volume. For liquids, it is commonly measured using a pycnometer or a digital densitometer.

Methodology: Pycnometer Method

- Preparation: A pycnometer (a glass flask with a precise volume) is thoroughly cleaned, dried, and its empty mass is accurately weighed (m_{pyc}).
- Water Calibration: The pycnometer is filled with deionized, degassed water of a known temperature (e.g., 20.0 °C). The mass of the water-filled pycnometer is recorded ($m_{\text{pyc}+\text{water}}$). The exact volume of the pycnometer (V) can be calculated using the known density of water at that temperature.
 - $V = (m_{\text{pyc}+\text{water}} - m_{\text{pyc}}) / \rho_{\text{water}}$
- Sample Measurement: The pycnometer is emptied, dried, and filled with **dipentyl ether** at the same controlled temperature. The mass of the ether-filled pycnometer is measured ($m_{\text{pyc}+\text{ether}}$).
- Calculation: The density of the **dipentyl ether** (ρ_{ether}) is calculated using the following formula:
 - $\rho_{\text{ether}} = (m_{\text{pyc}+\text{ether}} - m_{\text{pyc}}) / V$
- Temperature Control: Maintaining a constant and precise temperature is critical for accurate density measurements, as density is temperature-dependent.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the physical characterization of a liquid chemical sample such as **dipentyl ether**.



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Caption: Workflow for the physical characterization of a liquid chemical.

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